

An In-depth Technical Guide to the Health and Safety of Octadecyl Methacrylate

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Compound of Interest

Compound Name: Octadecyl methacrylate

Cat. No.: B090614

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For Researchers, Scientists, and Drug Development Professionals

Octadecyl methacrylate is a long-chain methacrylate ester utilized in various industrial and research applications, including the synthesis of polymers and copolymers for drug delivery systems, dental materials, and coatings. A thorough understanding of its health and safety profile is paramount for ensuring safe handling and minimizing potential risks in research and development settings. This technical guide provides a comprehensive overview of the known health and safety considerations for **Octadecyl methacrylate**, including its toxicological profile, handling and storage procedures, and emergency measures. The information presented is based on available safety data sheets, regulatory information, and scientific literature. It is important to note that while specific data for **Octadecyl methacrylate** is provided where available, in some instances, data from structurally related methacrylate compounds is used to infer potential hazards.

Toxicological Profile

The toxicological profile of **Octadecyl methacrylate** is not as extensively documented as that of some shorter-chain methacrylates. However, based on available data and the general toxicological properties of methacrylates, the following potential hazards have been identified.

Acute Toxicity

Specific quantitative data on the acute toxicity of **Octadecyl methacrylate** is limited. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals does not have

a harmonized classification for this substance individually, though a mixture containing it is classified.[1][2] General information for methacrylates suggests a low acute toxicity profile via oral and dermal routes. For instance, Methyl methacrylate has an oral LD50 in rats of > 5,000 mg/kg and a dermal LD50 in rabbits of > 5,000 mg/kg.

Acute Toxicity Data for Related Methacrylates	
Test Substance	Methyl Methacrylate
Route of Exposure	Oral
Test Species	Rat
LD50	> 5,000 mg/kg
Route of Exposure	Dermal
Test Species	Rabbit
LD50	> 5,000 mg/kg
Route of Exposure	Inhalation (4h)
Test Species	Rat
LC50	29.8 mg/L

Irritation and Sensitization

Skin Irritation: **Octadecyl methacrylate** is expected to be a skin irritant.[3] Prolonged or repeated skin contact may cause dermatitis.[3] For related methacrylates, skin irritation is a recognized hazard.

Eye Irritation: This material is expected to cause eye irritation.[3]

Skin Sensitization: **Octadecyl methacrylate** may cause an allergic skin reaction (sensitization) in susceptible individuals upon repeated exposure.[3] Methacrylates, as a class of compounds, are known to be skin sensitizers.[4][5]

Hazard Identification	
Hazard	Skin Corrosion/Irritation
GHS Classification (Mixture)	Category 2 (Causes skin irritation)[1]
Hazard	Serious Eye Damage/Eye Irritation
GHS Classification (Mixture)	Category 2 (Causes serious eye irritation)[1]
Hazard	Respiratory or Skin Sensitization
GHS Classification (General for Methacrylates)	May cause an allergic skin reaction[6]
Hazard	Specific Target Organ Toxicity (Single Exposure)
GHS Classification (Mixture)	Category 3 (May cause respiratory irritation)[1]

Experimental Protocols

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are used to assess the toxicological properties of chemicals. The following are brief descriptions of key experimental protocols relevant to the health and safety assessment of substances like **Octadecyl methacrylate**.

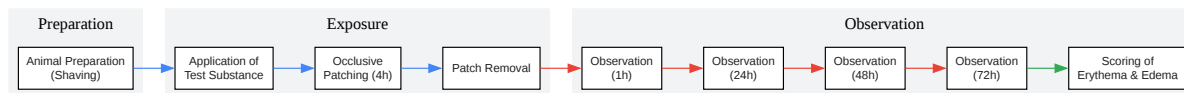
OECD 404: Acute Dermal Irritation/Corrosion

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.

Methodology:

- A small area of the skin of a test animal (typically a rabbit) is shaved.
- A specified amount of the test substance is applied to the shaved area and covered with a gauze patch.
- The patch is removed after a set period (usually 4 hours).
- The skin is observed for signs of erythema (redness) and edema (swelling) at various time points (e.g., 1, 24, 48, and 72 hours) after patch removal.

- The severity of the skin reactions is scored according to a standardized scale.



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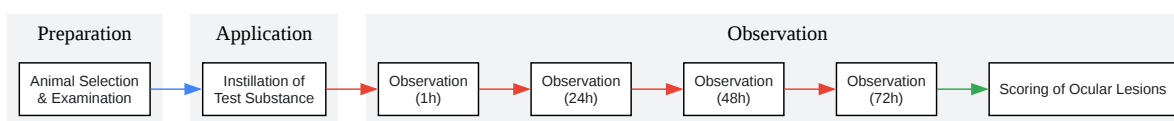
Caption: Workflow for OECD 404 Acute Dermal Irritation/Corrosion Test.

OECD 405: Acute Eye Irritation/Corrosion

This test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- A single drop of the test substance is instilled into the conjunctival sac of one eye of a test animal (typically a rabbit).
- The other eye serves as a control.
- The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.[7]
- The severity of the eye reactions is graded according to a standardized scoring system.



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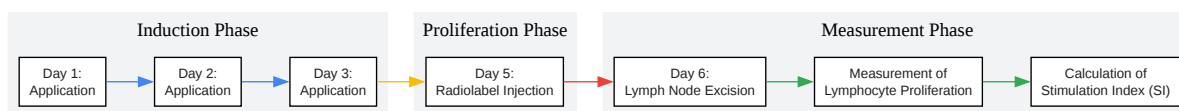
Caption: Workflow for OECD 405 Acute Eye Irritation/Corrosion Test.

OECD 429: Skin Sensitization (Local Lymph Node Assay - LLNA)

The LLNA is an in vivo method used to assess the skin sensitization potential of a substance.

Methodology:

- The test substance is applied to the dorsal surface of the ears of mice for three consecutive days.
- On day 5, the mice are injected with a radiolabeled substance (e.g., ³H-methyl thymidine).
- On day 6, the draining auricular lymph nodes are excised, and the proliferation of lymphocytes is measured by quantifying the incorporation of the radiolabel.
- A stimulation index (SI) is calculated by comparing the proliferation in the test group to that in the vehicle control group. An SI of 3 or greater is typically considered a positive result for sensitization.



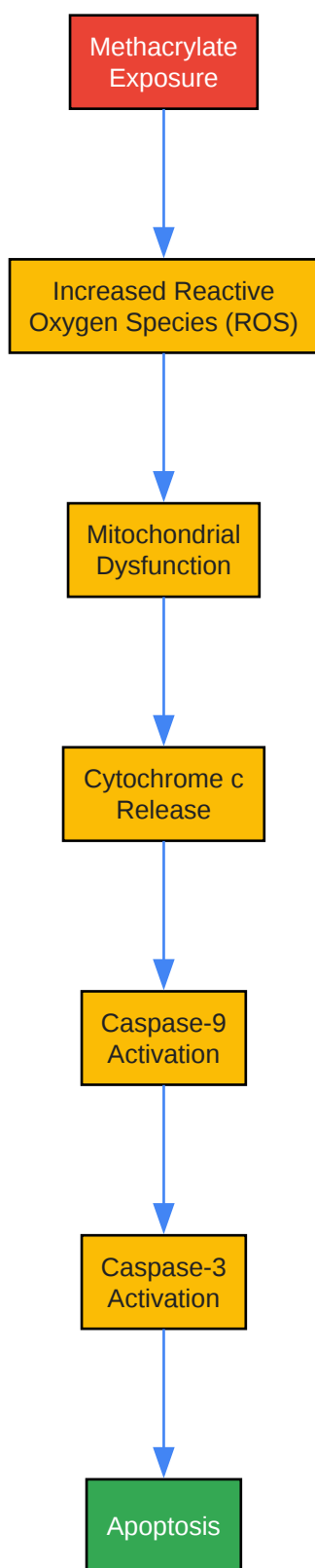
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Caption: Workflow for OECD 429 Skin Sensitization (LLNA) Test.

Signaling Pathways in Methacrylate Toxicity

While specific signaling pathways for **Octadecyl methacrylate** have not been elucidated, studies on other methacrylates, such as 2-hydroxyethyl methacrylate (HEMA), provide insights into the potential mechanisms of toxicity. A common mechanism involves the induction of oxidative stress through the generation of reactive oxygen species (ROS). This can lead to cellular damage and trigger apoptotic pathways.

The intrinsic apoptotic pathway, which is dependent on mitochondria, is often implicated. Exposure to methacrylates can lead to mitochondrial dysfunction, resulting in the release of cytochrome c into the cytoplasm. Cytochrome c then activates a cascade of caspases (e.g., caspase-9 and caspase-3), which are enzymes that execute the process of apoptosis, or programmed cell death.



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Caption: Potential Signaling Pathway for Methacrylate-Induced Apoptosis.

Safe Handling and Storage

Adherence to proper handling and storage procedures is crucial for minimizing exposure and ensuring a safe working environment.

Handling:

- Ventilation: Use only in a well-ventilated area.[\[3\]](#) Local exhaust ventilation is recommended.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical splash goggles or a face shield.[\[3\]](#)
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.[\[3\]](#)
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- Hygiene: Wash hands thoroughly after handling.[\[3\]](#) Do not eat, drink, or smoke in the work area.

Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[3\]](#)
- Keep containers tightly closed.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, reducing agents, and free radical initiators.[\[3\]](#)
- Prevent moisture contact.[\[3\]](#)

Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.

First Aid Measures:

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[3]

Fire-Fighting Measures:

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or foam.[3]
- Specific Hazards: The material can polymerize at elevated temperatures, which may cause container rupture.[3] Vapors may be heavier than air and can travel to a source of ignition and flash back.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent the material from entering drains and waterways.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

Conclusion

Octadecyl methacrylate presents moderate health hazards, primarily as a skin and eye irritant and a potential skin sensitizer. While specific acute toxicity data is not readily available, it is prudent to handle this chemical with care, assuming a profile similar to other methacrylates. By implementing appropriate engineering controls, utilizing personal protective equipment, and adhering to safe work practices, the risks associated with the handling and use of **Octadecyl methacrylate** can be effectively managed. This guide serves as a foundational resource for researchers and professionals, and it is recommended to always consult the most current Safety Data Sheet (SDS) provided by the supplier before use.

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